

Comprehensive Technical Guide: CAS 1869075-89-7 (Bendamustine Mannitol Ester) Reference Data

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Compound of Interest

Compound Name: *Bendamustine D-Mannitol Ester*

Cat. No.: *B13432466*

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Executive Summary

Bendamustine hydrochloride is a potent bifunctional alkylating agent utilized extensively in the oncology sector for the treatment of chronic lymphocytic leukemia (CLL) and non-Hodgkin's lymphoma (NHL)[1]. Due to the rapid hydrolysis of its bis-(2-chloroethyl)amino group in aqueous environments, the active pharmaceutical ingredient (API) is predominantly formulated as a lyophilized powder requiring point-of-care reconstitution[1],[2].

To ensure cake elegance and API stabilization during the freeze-drying process, D-Mannitol is frequently employed as a bulking agent[3]. However, the intimate contact between the API and this polyol excipient under thermal stress leads to a critical degradation pathway: the formation of Bendamustine Mannitol Ester (CAS 1869075-89-7)[4]. Officially recognized as Bendamustine USP Related Compound F, this impurity compromises therapeutic potency and must be rigorously monitored and controlled during drug development and quality control (QC) [5].

Chemical & Structural Profiling

A robust understanding of the physicochemical properties of CAS 1869075-89-7 is foundational for analytical method development and formulation optimization. The table below synthesizes the core reference data for this impurity[5],[6],[7].

Property	Specification / Data
Chemical Name (IUPAC)	(2R,3R,4R,5R)-2,3,4,5,6-Pentahydroxyhexyl 4-(5-(bis(2-chloroethyl)amino)-1-methyl-1H-benzo[d]imidazol-2-yl)butanoate
Common Synonyms	Bendamustine Mannitol Ester; Bendamustine USP Related Compound F; Bendamustine D-Mannitol Ester
CAS Registry Number	1869075-89-7
Molecular Formula	C ₂₂ H ₃₃ Cl ₂ N ₃ O ₇
Molecular Weight	522.42 g/mol
API Family	Bendamustine
Storage Conditions	2-8°C (Refrigerator) to prevent further degradation
Application	Analytical Reference Standard / Impurity Profiling

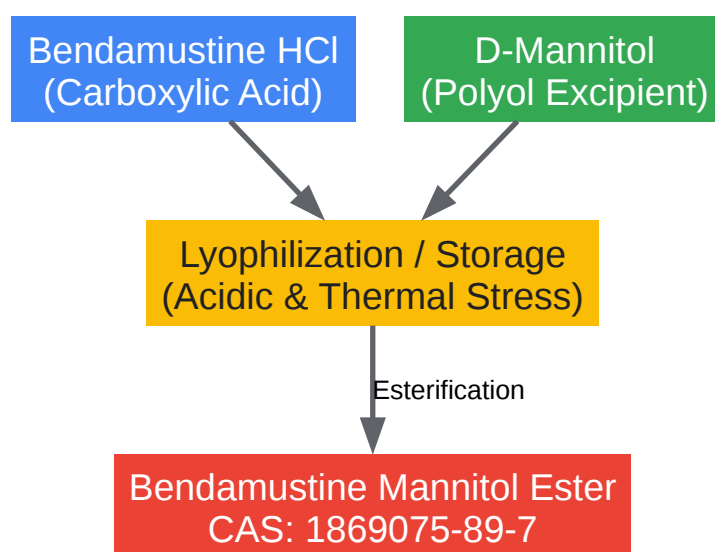
Mechanistic Origin: The Bendamustine-Mannitol Interaction

As a Senior Application Scientist, it is critical to understand why this impurity forms, rather than just acknowledging its presence. The formation of Bendamustine Mannitol Ester is a classic example of an excipient-API incompatibility driven by the specific conditions of the lyophilization process[4].

Bendamustine features a butyric acid side chain. Under the acidic microenvironment of the formulation (often adjusted to optimize API solubility) and the thermal stress of the lyophilization cycle, the carboxylic acid group becomes protonated. This increases the electrophilicity of the

carbonyl carbon. D-Mannitol, a hexahydric alcohol, possesses highly nucleophilic primary hydroxyl groups.

During the secondary drying phase of lyophilization, as residual moisture is actively removed from the system under a vacuum, the equilibrium of the condensation reaction is driven forward (Le Chatelier's principle). The primary hydroxyl of mannitol attacks the protonated carbonyl of bendamustine, eliminating a water molecule and yielding the covalent ester linkage[4],[3].



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Fig 1: Esterification pathway of Bendamustine and Mannitol during lyophilization stress.

Analytical Methodologies: RP-HPLC Protocol

To accurately quantify Bendamustine USP Related Compound F against the intact API, a stability-indicating Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method is required. The following self-validating protocol utilizes ion-pairing principles to ensure sharp peak resolution[1],[8].

Step-by-Step RP-HPLC Workflow

1. Reagent & Mobile Phase Preparation

- Rationale: Bendamustine contains a basic benzimidazole nitrogen and a carboxylic acid. Using Trifluoroacetic acid (TFA) suppresses the ionization of the unreacted carboxylic acid

and acts as an ion-pairing agent, preventing peak tailing[8].

- Mobile Phase A: Mix 1.0 mL of LC-MS grade TFA into 1000 mL of ultra-pure water. Filter through a 0.45 µm membrane and degas.
- Mobile Phase B: Mix 1.0 mL of LC-MS grade TFA into 1000 mL of HPLC-grade Acetonitrile. Filter and degas.

2. Sample Preparation

- Rationale: Aqueous diluents will cause rapid hydrolysis of the bis-(2-chloroethyl)amino group, generating false degradation peaks[1].
- Procedure: Reconstitute the lyophilized sample (or reference standard of CAS 1869075-89-7) in a 50:50 (v/v) mixture of Methanol and Water. Immediately transfer to autosampler vials maintained at 5°C to arrest further degradation[8].

3. Chromatographic Conditions

- Column: C18 Purospher® STAR (or equivalent), 250 mm × 4.6 mm, 5 µm particle size.
- Flow Rate: 0.8 to 1.5 mL/min (optimized based on system backpressure)[1],[8].
- Detection: Photodiode Array (PDA) or UV detector set to 233 nm (the isosbestic point/optimal absorbance for the benzimidazole chromophore)[1].
- Gradient: Initiate at 80% Mobile Phase A / 20% Mobile Phase B. Ramp to 35% Mobile Phase A / 65% Mobile Phase B over 15 minutes to elute the highly retained, lipophilic Bendamustine Mannitol Ester[8].

4. System Suitability & Validation

- Inject the CAS 1869075-89-7 reference standard[9]. Ensure the resolution factor () between intact Bendamustine and the Mannitol Ester is

Toxicological & Regulatory Implications

The generation of Bendamustine Mannitol Ester is not merely a cosmetic formulation issue; it has direct clinical and regulatory ramifications.

- **Efficacy Reduction:** Every molecule of ester formed represents a molecule of active bendamustine lost. Because the esterification alters the pharmacokinetic profile and solubility of the drug, it directly reduces the delivered dose of the alkylating agent, potentially compromising the treatment of hematological malignancies[2].
- **Regulatory Compliance:** Under ICH Q3A(R2) and Q3B(R2) guidelines, degradation products in new drug products must be identified, qualified, and controlled. Formulators must utilize certified reference standards of CAS 1869075-89-7 to prove to regulatory bodies (FDA, EMA) that the ester impurity remains below the specified qualification threshold throughout the product's shelf life[9].

Mitigation Strategies in Formulation

To prevent the formation of CAS 1869075-89-7, drug development professionals employ advanced formulation and lyophilization strategies:

- **Non-Aqueous Co-Solvent Systems:** By utilizing a mixture of tertiary-butyl alcohol (TBA) and water during the initial formulation, scientists can alter the crystallization kinetics of mannitol. TBA promotes the formation of a stable mannitol polymorph and reduces the intimate molecular contact between the API and the excipient, thereby hindering esterification[3].
- **Lyophilization Cycle Optimization:** The esterification is thermally driven during the secondary drying phase. By carefully mapping the glass transition temperature of the maximally freeze-concentrated solute (), scientists can optimize the primary and secondary drying temperatures to remove moisture efficiently without providing the activation energy required for the condensation reaction[3].
- **Alternative Bulking Agents:** If esterification cannot be controlled via process parameters, sterically hindered polyols or non-reactive excipients (such as specific cyclodextrins or sugars that do not possess highly reactive primary hydroxyls) may be evaluated as substitutes for D-Mannitol.

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